

A Comprehensive Technical Guide to the Safe Handling of Formamide-d2

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Compound of Interest

Compound Name: Formamide-d2

Cat. No.: B1490776

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For Researchers, Scientists, and Drug Development Professionals

This in-depth guide provides a thorough overview of the safety precautions and handling procedures for **Formamide-d2**. Given that the primary hazards of a deuterated compound are determined by the inherent toxicity of the parent molecule, this document draws upon the extensive safety data available for Formamide (CAS 75-12-7). The isotopic substitution of hydrogen with deuterium does not significantly alter the chemical reactivity or the toxicological profile in the context of handling and personal protection.

Hazard Identification and Classification

Formamide-d2, like its non-deuterated counterpart, is classified as a hazardous substance. It is crucial to understand its potential health effects to ensure safe handling in a laboratory setting.

GHS Hazard Statements:

- H351: Suspected of causing cancer.^[1]
- H360FD: May damage fertility. May damage the unborn child.^[1]
- H373: May cause damage to organs (specifically the blood and cardiovascular system) through prolonged or repeated exposure if swallowed.^[1]

Primary Routes of Exposure:

- Inhalation: Vapors can be inhaled, potentially causing irritation to the respiratory tract and systemic effects.
- Skin Contact: Can be absorbed through the skin, which may lead to systemic toxicity. It is also a moderate skin irritant.[\[2\]](#)
- Eye Contact: Can cause serious eye irritation.
- Ingestion: Harmful if swallowed.

Quantitative Toxicity Data

The following tables summarize the available acute toxicity data for Formamide. This data is essential for risk assessment in the laboratory.

Table 1: Acute Toxicity Data for Formamide

| Route of Exposure | Species | Value | Reference |
|-------------------|---------|--------------------|---|
| Oral LD50 | Rat | 5325 - 5577 mg/kg | [3] |
| Oral LD50 | Mouse | 3150 mg/kg | [3] [4] |
| Dermal LD50 | Rabbit | 17,000 mg/kg | [3] |
| Inhalation LC50 | Rat | >21 mg/L (4 hours) | [5] [6] |

Physical and Chemical Properties

Understanding the physical and chemical properties of **Formamide-d2** is critical for safe storage and handling. The properties are expected to be very similar to non-deuterated formamide.

Table 2: Physical and Chemical Properties of Formamide

| Property | Value | Reference |
|------------------|---------------------------|-----------|
| Appearance | Colorless, viscous liquid | [7] |
| Odor | Faint ammonia-like | [7][8] |
| Boiling Point | 210 °C (decomposes) | [4][8] |
| Melting Point | 2-3 °C | |
| Flash Point | 175 °C | |
| Vapor Pressure | 0.08 mbar @ 20 °C | |
| Vapor Density | 1.56 (heavier than air) | [7][8] |
| Specific Gravity | 1.133 | |
| Solubility | Miscible with water | [9] |

Experimental Protocols: Safe Handling Procedures

Adherence to strict experimental protocols is paramount when working with **Formamide-d2**. The following is a generalized protocol for handling this substance in a laboratory setting.

4.1. Engineering Controls

- **Fume Hood:** All work with **Formamide-d2** must be conducted in a certified chemical fume hood to minimize inhalation exposure.
- **Ventilation:** Ensure adequate general laboratory ventilation.

4.2. Personal Protective Equipment (PPE)

- **Gloves:** Wear appropriate chemical-resistant gloves (e.g., nitrile rubber). Always inspect gloves for integrity before use.
- **Eye Protection:** Chemical splash goggles are mandatory. A face shield should be worn when there is a significant risk of splashing.
- **Lab Coat:** A buttoned, full-length lab coat must be worn.

- **Respiratory Protection:** If working outside of a fume hood or if there is a potential for significant aerosol generation, a NIOSH-approved respirator with an appropriate organic vapor cartridge is required.

4.3. Handling and Storage

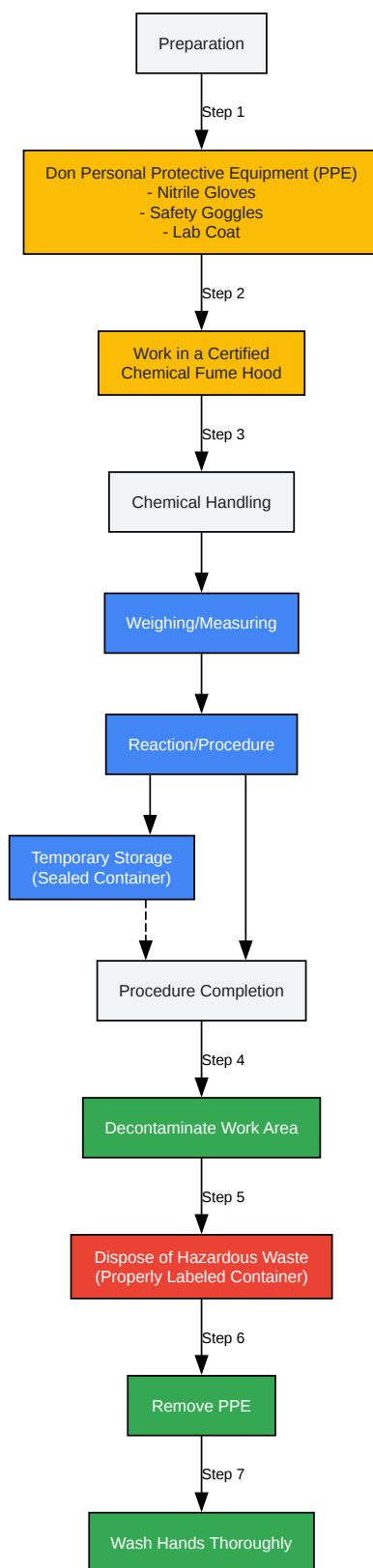
- **Avoid Contact:** Avoid direct contact with skin, eyes, and clothing.
- **Hygroscopic:** **Formamide-d2** is hygroscopic and will absorb moisture from the air. Store in a tightly sealed container in a cool, dry, and well-ventilated area.
- **Incompatibilities:** Keep away from strong oxidizing agents, acids, and bases.[\[4\]](#)
- **Container Labeling:** Ensure all containers are clearly labeled with the chemical name and associated hazards.

4.4. Spill and Emergency Procedures

- **Small Spills:** For small spills within a chemical fume hood, absorb the material with an inert absorbent (e.g., vermiculite, sand) and place it in a sealed container for hazardous waste disposal.
- **Large Spills:** Evacuate the area and contact the appropriate emergency response team.
- **First Aid - Inhalation:** Move the individual to fresh air. If breathing is difficult, administer oxygen. Seek immediate medical attention.
- **First Aid - Skin Contact:** Immediately flush the affected area with copious amounts of water for at least 15 minutes. Remove contaminated clothing. Seek medical attention.
- **First Aid - Eye Contact:** Immediately flush eyes with plenty of water for at least 15 minutes, holding the eyelids open. Seek immediate medical attention.
- **First Aid - Ingestion:** Do NOT induce vomiting. Rinse mouth with water. Seek immediate medical attention.

Visualization of Safe Handling Workflow

The following diagram illustrates the logical workflow for the safe handling of **Formamide-d2**, from preparation to disposal.



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Safe handling workflow for **Formamide-d2**.

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